Comparative Binding Affinity & Pharmacodynamics of Galanin (1-16)

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Compound of Interest

Compound Name:	*Galanin (1-16)*
CAS No.:	*125118-77-6*
Cat. No.:	*B549951*

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Executive Summary: The Universal Pharmacophore

Galanin (1-16) represents the high-affinity N-terminal fragment of the neuropeptide Galanin. Unlike the C-terminus, which varies significantly between species (human vs. rodent), the N-terminal sequence (1-15) is 100% conserved across mammalian species.

For researchers, **Galanin (1-16)** serves as a critical tool for distinguishing receptor subtype selectivity. While it retains near-native affinity for GALR1 and GALR2, it exhibits distinct pharmacokinetic properties and reduced affinity for GALR3 compared to the full-length peptide. This guide analyzes the binding kinetics, stability profiles, and experimental protocols required to utilize **Galanin (1-16)** effectively in drug discovery.

Structural Basis of Affinity

The biological activity of Galanin resides almost exclusively in the N-terminus. The "Address-Message" hypothesis applies here:

- The Message (Residues 1-15): Contains the pharmacophore required for receptor activation.

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- The Address/Shield (Residues 17-29/30): Provides metabolic stability and secondary receptor interaction points, particularly for GALR3.

Sequence Conservation Table

Species	Sequence (1-16)	Conservation
Human	Gly-Trp-Thr-Leu-Asn-Ser-Ala-Gly-Tyr-Leu-Leu-Gly-Pro-His-Ala-Ile	100%
Rat/Mouse	Gly-Trp-Thr-Leu-Asn-Ser-Ala-Gly-Tyr-Leu-Leu-Gly-Pro-His-Ala-Ile	100%
Porcine	Gly-Trp-Thr-Leu-Asn-Ser-Ala-Gly-Tyr-Leu-Leu-Gly-Pro-His-Ala-Ile	100%

Key Pharmacophores:

- Trp-2 & Tyr-9: Critical for hydrophobic pocket insertion in GALR1/GALR2.
- Gly-1: Essential for GALR1 affinity (truncation to Galanin 2-11 abolishes GALR1 binding).[1]

Comparative Binding Data

The following data synthesizes Ki (Inhibition Constant) values derived from radioligand displacement assays ([^1], [^2]). Note the sharp divergence at GALR3.

Table 1: Binding Affinity (Ki) Profile (Human Receptors)

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Ligand	GALR1 (nM)	GALR2 (nM)	GALR3 (nM)	Selectivity Profile
Galanin (Full Length)	0.07 - 1.7	0.2 - 2.7	0.4 - 4.3	Non-selective (Pan-agonist)
Galanin (1-16)	1.5 - 3.0	2.0 - 5.0	> 1000	GALR1 / GALR2 Selective
Galanin (2-11)	> 10,000	~15.0	~180.0	GALR2 / GALR3 preferring

Technical Insight: **Galanin (1-16)** acts as a high-affinity agonist for GALR1 and GALR2 but effectively "filters out" GALR3 signaling in complex tissue preparations. If your phenotype disappears when switching from Full-Length Galanin to **Galanin (1-16)**, the mechanism is likely mediated by GALR3.

Metabolic Stability & Experimental Caveats

A common failure point in **Galanin (1-16)** experiments is the assumption of stability. Lacking the C-terminal "shield," this fragment is highly susceptible to degradation.

- Half-life (Rat CSF): ~60 minutes (vs. 120+ min for full-length).[2]
- Primary Degradation: Cleavage by phosphoramidon-sensitive zinc-metalloproteases.[2]

Required Protocol Adjustments

When performing binding assays or in vivo injections with **Galanin (1-16)**, you must include a protease inhibitor cocktail.

- Recommended Inhibitors: Phosphoramidon (10 µM), Amastatin (10 µM), and Bestatin (10 µM).
- Storage: Lyophilized powder is stable at -20°C. Once reconstituted, use immediately or aliquot and freeze. Do not refreeze multiple times.

Signaling Pathways & Mechanism

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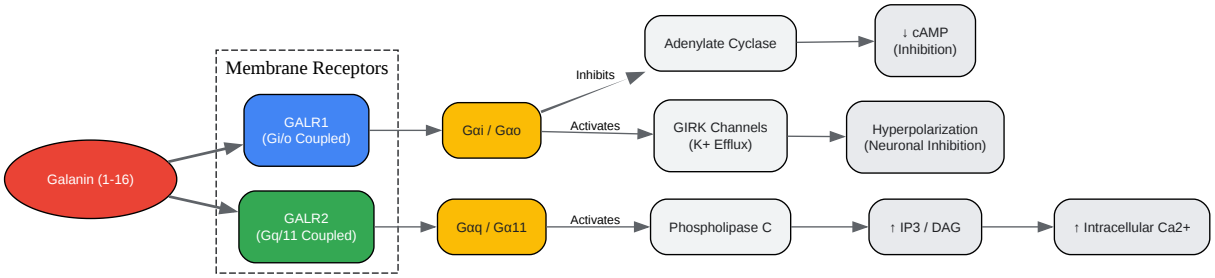
Galanin (1-16) activates distinct pathways depending on the receptor subtype recruited.

Diagram 1: Receptor-Specific Signaling Cascades



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Caption: Differential signaling pathways activated by **Galanin (1-16)**. Note that GALR1 leads to neuronal inhibition (hyperpolarization), while GALR2 often mediates excitatory or trophic effects via Calcium mobilization.

Validated Experimental Workflow: Radioligand Binding

To determine the Ki of **Galanin (1-16)** in your specific tissue/cell line, follow this displacement assay workflow. This protocol ensures data integrity by accounting for the fragment's instability.

Diagram 2: Competitive Binding Assay Workflow

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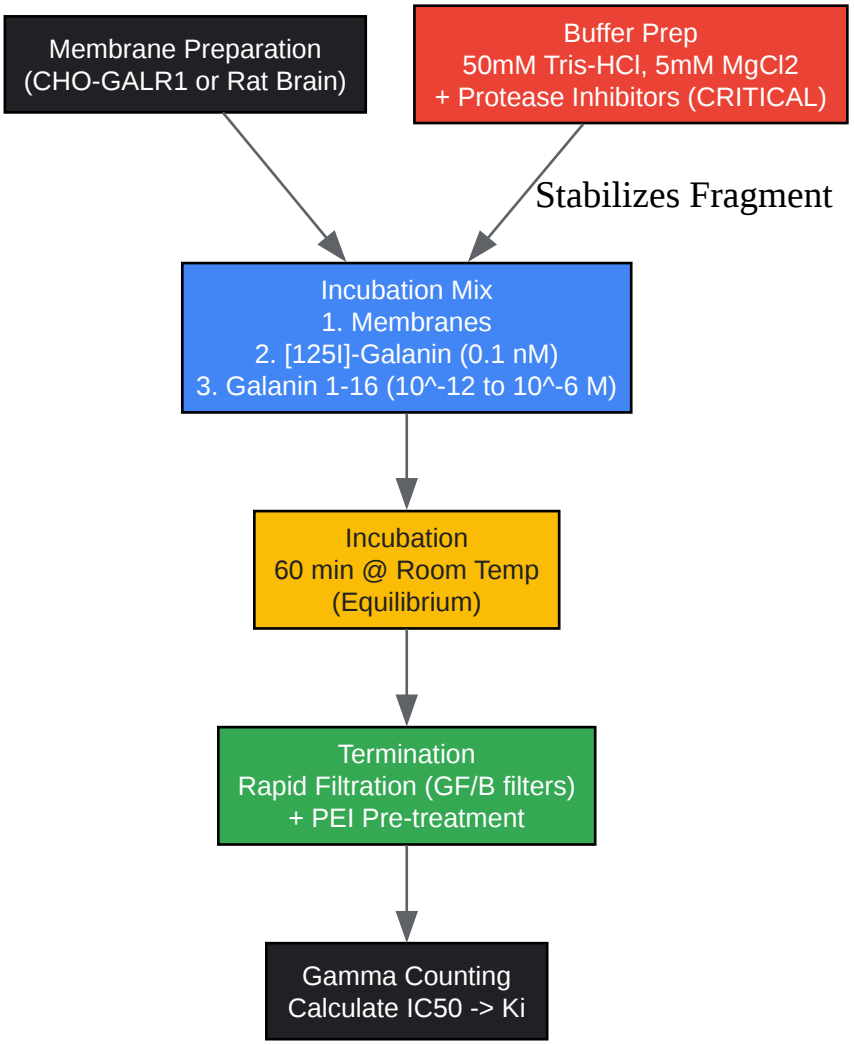

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Caption: Step-by-step workflow for determining binding affinity. The addition of protease inhibitors in the buffer step is the critical control point for **Galanin (1-16)**.

Protocol Notes for Reproducibility:

- PEI Pre-treatment: Soak glass fiber filters (GF/B) in 0.3% Polyethyleneimine (PEI) for 1 hour prior to filtration. Galanin is "sticky" and adheres to glass; PEI reduces non-specific binding.
- Non-Specific Binding (NSB): Define NSB using 1 µM unlabeled full-length Galanin, not 1-16, to ensure complete receptor blockade.
- Analysis: Use non-linear regression (one-site competition model) to fit the curve.

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- Formula:
- Where

  is the concentration of radioligand and

  is the dissociation constant of the radioligand.

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- To cite this document: BenchChem. [Comparative Binding Affinity & Pharmacodynamics of Galanin (1-16)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549951/docs#comparative-binding-affinity-pharmacodynamics-of-galanin-1-16]

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